Spectroscopic Data of 3-[(2-Phenylethoxy)methyl]aniline: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-[(2-Phenylethoxy)methyl]aniline*
CAS No.:	*1039862-68-4*
Cat. No.:	*B1519042*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-[(2-Phenylethoxy)methyl]aniline, with CAS number 1039862-68-4, is a molecule of interest in medicinal chemistry and materials science.[1] Its structural features, combining a flexible ether linkage with a reactive aniline moiety, make it a versatile building block for the synthesis of novel compounds with potential biological activity or unique material properties. A thorough understanding of its spectroscopic characteristics is paramount for its identification, purity assessment, and the elucidation of its role in further chemical transformations.

This technical guide provides a detailed analysis of the expected spectroscopic data for **3-[(2-Phenylethoxy)methyl]aniline**, covering Nuclear Magnetic Resonance (NMR) spectroscopy (^{1}H and ^{13}C), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). In the absence of a complete set of publicly available experimental data, this guide leverages established spectroscopic principles, data from analogous compounds, and the application of predictive software to offer a comprehensive and scientifically grounded resource.

© 2026 BenchChem. All rights reserved.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for elucidating the carbon-hydrogen framework of a molecule. For **3-[(2-Phenylethoxy)methyl]aniline**, both ^{1}H and ^{13}C NMR will provide critical information regarding the connectivity and chemical environment of each atom.

A. Predicted ^{1}H NMR Spectral Data

The proton NMR spectrum of **3-[(2-Phenylethoxy)methyl]aniline** is expected to exhibit distinct signals for the aromatic protons of both the aniline and the phenylethoxy groups, as well as the aliphatic protons of the ethoxy and methyl bridge.

Table 1: Predicted ^{1}H NMR Chemical Shifts for **3-[(2-Phenylethoxy)methyl]aniline**

Protons	Predicted Chemical Shift (ppm)	Multiplicity	Integration
Aromatic (Phenylethoxy)	7.20 - 7.35	Multiplet	5H
Aromatic (Aniline)	6.60 - 7.10	Multiplet	4H
-O-CH_2-Ph	3.75	Triplet	2H
-CH_2-O-	4.50	Singlet	2H
Ph-CH_2-CH_2-O-	2.95	Triplet	2H
-NH_2	3.60 (broad)	Singlet	2H

Causality of Experimental Choices in ^{1}H NMR Acquisition:

The choice of a deuterated solvent, typically chloroform-d ($CDCl_3$) or dimethyl sulfoxide-d_6 (DMSO-d_6), is crucial to avoid overwhelming the analyte signals with solvent protons. A standard 5 mm NMR tube is used to contain the sample solution. The concentration of the sample is typically in the range of 5-25 mg/mL. A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended to achieve better signal dispersion, which is particularly important for resolving the complex multiplets in the aromatic region. The number of scans is adjusted to obtain an adequate signal-to-noise ratio.

© 2026 BenchChem. All rights reserved.

Experimental Protocol for ^{1}H NMR Spectroscopy:

- Sample Preparation: Dissolve approximately 5-10 mg of **3-[(2-Phenylethoxy)methyl]aniline** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$).
- Instrument Setup:
  - Tune and shim the NMR spectrometer to ensure a homogeneous magnetic field.
  - Set the appropriate spectral width to cover the expected chemical shift range (typically 0-12 ppm for ^{1}H NMR).
  - Set the pulse angle (e.g., 90°) and relaxation delay (e.g., 1-5 seconds) to ensure quantitative signal integration.
- Data Acquisition: Acquire the free induction decay (FID) by accumulating a sufficient number of scans (e.g., 8-16 scans).
- Data Processing:
  - Apply a Fourier transform to the FID to obtain the frequency-domain spectrum.
  - Phase correct the spectrum to obtain pure absorption lineshapes.
  - Calibrate the chemical shift scale using the residual solvent peak as an internal standard (e.g., $CDCl_3$ at 7.26 ppm).
  - Integrate the signals to determine the relative number of protons.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Workflow for ^{1}H NMR Spectroscopy.

B. Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum will provide information on the number of unique carbon environments and their electronic nature.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **3-[(2-Phenylethoxy)methyl]aniline**

Carbon	Predicted Chemical Shift (ppm)
Quaternary (C-NH_2)	147.0
Aromatic (Phenylethoxy)	126.0 - 138.0
Aromatic (Aniline)	113.0 - 129.0
-O-CH_2-Ph	71.0
-CH_2-O-	72.0
Ph-CH_2-CH_2-O-	39.0

Causality of Experimental Choices in ^{13}C NMR Acquisition:

Due to the low natural abundance of the ^{13}C isotope, a greater number of scans is required compared to ^{1}H NMR to achieve a good signal-to-noise ratio. Proton decoupling is employed to simplify the spectrum by removing C-H coupling, resulting in single lines for each unique carbon atom. The choice of solvent and sample preparation is similar to that for ^{1}H NMR.

Experimental Protocol for ^{13}C NMR Spectroscopy:

- Sample Preparation: Use the same sample prepared for ^{1}H NMR spectroscopy.
- Instrument Setup:
  - Switch the NMR probe to the ^{13}C frequency.
  - Set the spectral width to cover the expected chemical shift range (typically 0-200 ppm).

© 2026 BenchChem. All rights reserved.

- Employ a proton-decoupling sequence.

- Data Acquisition: Acquire the FID by accumulating a larger number of scans (e.g., 128-1024 scans or more, depending on the sample concentration).

- Data Processing:
  - Apply a Fourier transform to the FID.
  - Phase correct the spectrum.
  - Calibrate the chemical shift scale using the solvent peak as an internal standard (e.g., $CDCl_3$ at 77.16 ppm).

II. Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation, which corresponds to molecular vibrations.

Table 3: Predicted IR Absorption Frequencies for **3-[(2-Phenylethoxy)methyl]aniline**

Functional Group	Predicted Absorption Range (cm^{-1})	Intensity	Vibrational Mode
N-H (Amine)	3300 - 3500	Medium (two bands for primary amine)	Asymmetric and symmetric stretching
C-H (Aromatic)	3000 - 3100	Medium to weak	Stretching
C-H (Aliphatic)	2850 - 3000	Medium	Stretching
C=C (Aromatic)	1450 - 1600	Medium to strong (multiple bands)	Stretching
C-O (Ether)	1000 - 1300	Strong	Stretching
C-N (Amine)	1250 - 1335	Medium to strong	Stretching

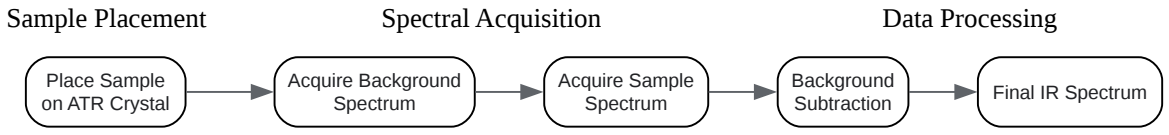
Causality of Experimental Choices in IR Spectroscopy:

© 2026 BenchChem. All rights reserved.

The choice of sampling technique depends on the physical state of the sample. For a solid, a KBr pellet or attenuated total reflectance (ATR) can be used. For a liquid or a solution, salt plates (e.g., NaCl or KBr) or a liquid cell are employed. The instrument is typically purged with dry air or nitrogen to minimize interference from atmospheric water and carbon dioxide.

Experimental Protocol for FT-IR Spectroscopy (ATR):

- Sample Preparation: Place a small amount of the solid or liquid sample directly onto the ATR crystal.
- Background Scan: Acquire a background spectrum of the empty ATR crystal. This will be subtracted from the sample spectrum.
- Sample Scan: Acquire the spectrum of the sample.
- Data Processing: The software automatically subtracts the background spectrum from the sample spectrum to produce the final IR spectrum.



Click to download full resolution via product page

Caption: Workflow for FT-IR Spectroscopy using ATR.

III. Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Table 4: Predicted Mass Spectrometry Data for **3-[(2-Phenylethoxy)methyl]aniline**

© 2026 BenchChem. All rights reserved.

Ion	Predicted m/z
$[M]^+$	227.13
$[M+H]^+$	228.14
$[M+Na]^+$	250.12

Data sourced from PubChem predictions.[2]

Expected Fragmentation Pattern:

The fragmentation of **3-[(2-Phenylethoxy)methyl]aniline** under electron ionization (EI) is expected to be directed by the functional groups present. Key fragmentation pathways include:

- Alpha-cleavage to the ether oxygen and the aniline nitrogen.
- Loss of the phenylethoxy group leading to a benzylic cation.
- Fragmentation of the phenylethoxy side chain.
- Loss of the amino group.

Causality of Experimental Choices in Mass Spectrometry:

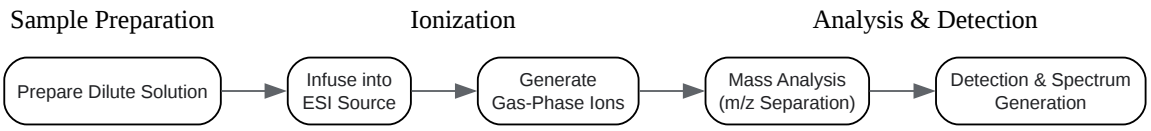
The choice of ionization technique (e.g., Electron Ionization - EI, or Electrospray Ionization - ESI) influences the degree of fragmentation. EI is a hard ionization technique that typically leads to extensive fragmentation, providing rich structural information. ESI is a soft ionization technique that usually results in the observation of the protonated molecule $[M+H]^+$ with minimal fragmentation, which is useful for determining the molecular weight.

Experimental Protocol for Mass Spectrometry (ESI):

- Sample Preparation: Prepare a dilute solution of the sample in a suitable solvent (e.g., methanol or acetonitrile) with a small amount of acid (e.g., formic acid) to promote protonation.

© 2026 BenchChem. All rights reserved.

- Infusion: Introduce the sample solution into the ESI source at a constant flow rate using a syringe pump.
- Ionization: Apply a high voltage to the ESI needle to generate a fine spray of charged droplets. The solvent evaporates, leading to the formation of gas-phase ions.
- Mass Analysis: The ions are guided into the mass analyzer (e.g., quadrupole, time-of-flight) where they are separated based on their mass-to-charge ratio (m/z).
- Detection: The separated ions are detected, and a mass spectrum is generated.



Click to download full resolution via product page

Caption: Workflow for ESI-Mass Spectrometry.

IV. Conclusion

This technical guide provides a comprehensive overview of the expected spectroscopic data for **3-[(2-Phenylethoxy)methyl]aniline**. By combining theoretical predictions with data from analogous structures, a detailed picture of its NMR, IR, and MS characteristics has been presented. The experimental protocols and the rationale behind the chosen methodologies offer a practical framework for researchers working with this compound. This guide serves as a valuable resource for the identification, characterization, and quality control of **3-[(2-Phenylethoxy)methyl]aniline** in various research and development settings. For definitive structural confirmation, the acquisition of experimental data and comparison with the predictions outlined in this guide are strongly recommended.

References

- PubChem. **3-[(2-phenylethoxy)methyl]aniline**. [https://pubchem.ncbi.nlm.nih.gov/compound/3-*(2-phenylethoxy_methyl_aniline]([Link]*

© 2026 BenchChem. All rights reserved.

- *ACD/Labs. NMR Prediction. [Link]*
- *ACD/Labs. MS Fragmenter™. [Link]*
- *Wiley Science Solutions. KnowItAll IR Spectral Library. [Link]*
- *NIST Chemistry WebBook. [Link]*

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1039862-68-4|3-[(2-Phenylethoxy)methyl]aniline|BLD Pharm [bldpharm.com]
- 2. PubChemLite - 3-[(2-phenylethoxy)methyl]aniline (C15H17NO) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Spectroscopic Data of 3-[(2-Phenylethoxy)methyl]aniline: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1519042/docs#spectroscopic-data-of-3-2-phenylethoxy-methyl-aniline-an-in-depth-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.